

safe handling and long-term storage of 5-Fluoro-2-nitroaniline

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Compound of Interest

Compound Name: 5-Fluoro-2-nitroaniline

Cat. No.: B053378

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Technical Support Center: 5-Fluoro-2-nitroaniline

This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the safe handling, long-term storage, and troubleshooting of experiments involving **5-Fluoro-2-nitroaniline**.

Frequently Asked Questions (FAQs)

Q1: What is **5-Fluoro-2-nitroaniline** and what are its primary applications?

A1: **5-Fluoro-2-nitroaniline** is a yellow to brown crystalline powder with the chemical formula C₆H₅FN₂O₂. It serves as a crucial intermediate in organic synthesis, particularly in the development of pharmaceuticals, agrochemicals, and dyes. Its unique structure, featuring both fluorine and nitro functional groups, makes it a valuable building block in medicinal chemistry for creating more complex molecules, including some anti-cancer agents.

Q2: What are the main hazards associated with **5-Fluoro-2-nitroaniline**?

A2: **5-Fluoro-2-nitroaniline** is considered hazardous. It can be harmful if swallowed, inhaled, or comes into contact with skin. It is also known to cause skin and serious eye irritation, and may lead to respiratory irritation.

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **5-Fluoro-2-nitroaniline**, it is essential to wear appropriate personal protective equipment, including chemical-resistant gloves, protective clothing, and eye/face protection such as safety goggles or a face shield. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust or vapors.

Q4: How should **5-Fluoro-2-nitroaniline** be stored for long-term stability?

A4: For long-term storage, **5-Fluoro-2-nitroaniline** should be kept in a tightly closed container in a dry, cool, and well-ventilated place. Some suppliers recommend storage at -20°C for maximum stability.^[1] It is also sensitive to light and should be stored in a dark place to prevent decomposition.^[2]

Q5: What materials are incompatible with **5-Fluoro-2-nitroaniline**?

A5: **5-Fluoro-2-nitroaniline** is incompatible with strong oxidizing agents, strong acids, strong bases, acid anhydrides, acid chlorides, and chloroformates.^[3] Contact with these substances should be avoided to prevent hazardous reactions.

Troubleshooting Guides

Issue 1: Low Yield in Synthesis Reactions

- Question: I am experiencing a lower than expected yield in my synthesis reaction using **5-Fluoro-2-nitroaniline**. What are the potential causes and how can I troubleshoot this?
- Answer: Low yields can stem from several factors:
 - Incomplete Reaction: Monitor the reaction's progress using techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC). If starting material is still present, consider extending the reaction time or moderately increasing the temperature.
 - Moisture: The presence of moisture can interfere with many reactions. Ensure that all glassware is thoroughly dried and that anhydrous solvents are used.
 - Impure Reactants: The purity of your starting materials, including the **5-Fluoro-2-nitroaniline**, is crucial. Consider purifying the starting materials if their purity is

questionable.

- Suboptimal Reaction Conditions: The solvent, temperature, and stoichiometry of reactants may not be optimal. A small-scale screening of different conditions can help identify a more efficient reaction setup.

Issue 2: Difficulty in Product Purification

- Question: I am having trouble purifying the product of my reaction involving **5-Fluoro-2-nitroaniline**. What purification techniques are most effective?
- Answer: The choice of purification method depends on the nature of the impurities.
 - Recrystallization: This is a common and effective method for purifying solid compounds. The key is to find a suitable solvent or solvent system in which your product has high solubility at elevated temperatures and low solubility at room or lower temperatures. Ethanol is often a good starting point for recrystallization of aniline derivatives.
 - Column Chromatography: For complex mixtures or to separate isomers, silica gel column chromatography is a powerful technique. A solvent system of ethyl acetate and n-hexane is often effective for separating aniline compounds.^[4] The polarity of the eluent can be adjusted to achieve optimal separation.

Issue 3: Unexpected Side Reactions

- Question: My reaction is producing unexpected byproducts. What are some common side reactions of **5-Fluoro-2-nitroaniline**?
- Answer: The nitro and fluoro groups on the aniline ring are key to its reactivity.
 - Nucleophilic Aromatic Substitution (SNAr): The fluorine atom can be susceptible to substitution by nucleophiles, especially with the activating effect of the nitro group.^[2] Depending on your reaction conditions and the nucleophiles present, this can be a significant side reaction.
 - Reduction of the Nitro Group: The nitro group can be reduced to an amino group under certain conditions, for instance, in the presence of reducing agents like iron powder in an

acidic medium.^[4] If your reaction conditions are unintentionally reductive, this could lead to byproducts.

Data Presentation

Physical and Chemical Properties of **5-Fluoro-2-nitroaniline**

Property	Value
CAS Number	2369-11-1
Molecular Formula	C ₆ H ₅ FN ₂ O ₂
Molecular Weight	156.11 g/mol
Appearance	Light yellow to brown powder/crystal
Melting Point	96 - 100 °C
Boiling Point	295.5 ± 20.0 °C

Experimental Protocols

Protocol 1: General Procedure for a Reaction using **5-Fluoro-2-nitroaniline** (Illustrative Example)

This protocol provides a general workflow for a reaction involving **5-Fluoro-2-nitroaniline**. Specific quantities and conditions will need to be adapted for your particular synthesis.

- Preparation:
 - Ensure all glassware is clean and oven-dried to remove any moisture.
 - Set up the reaction apparatus in a fume hood.
 - Purge the reaction vessel with an inert gas (e.g., nitrogen or argon) if your reaction is sensitive to air or moisture.
- Reaction:

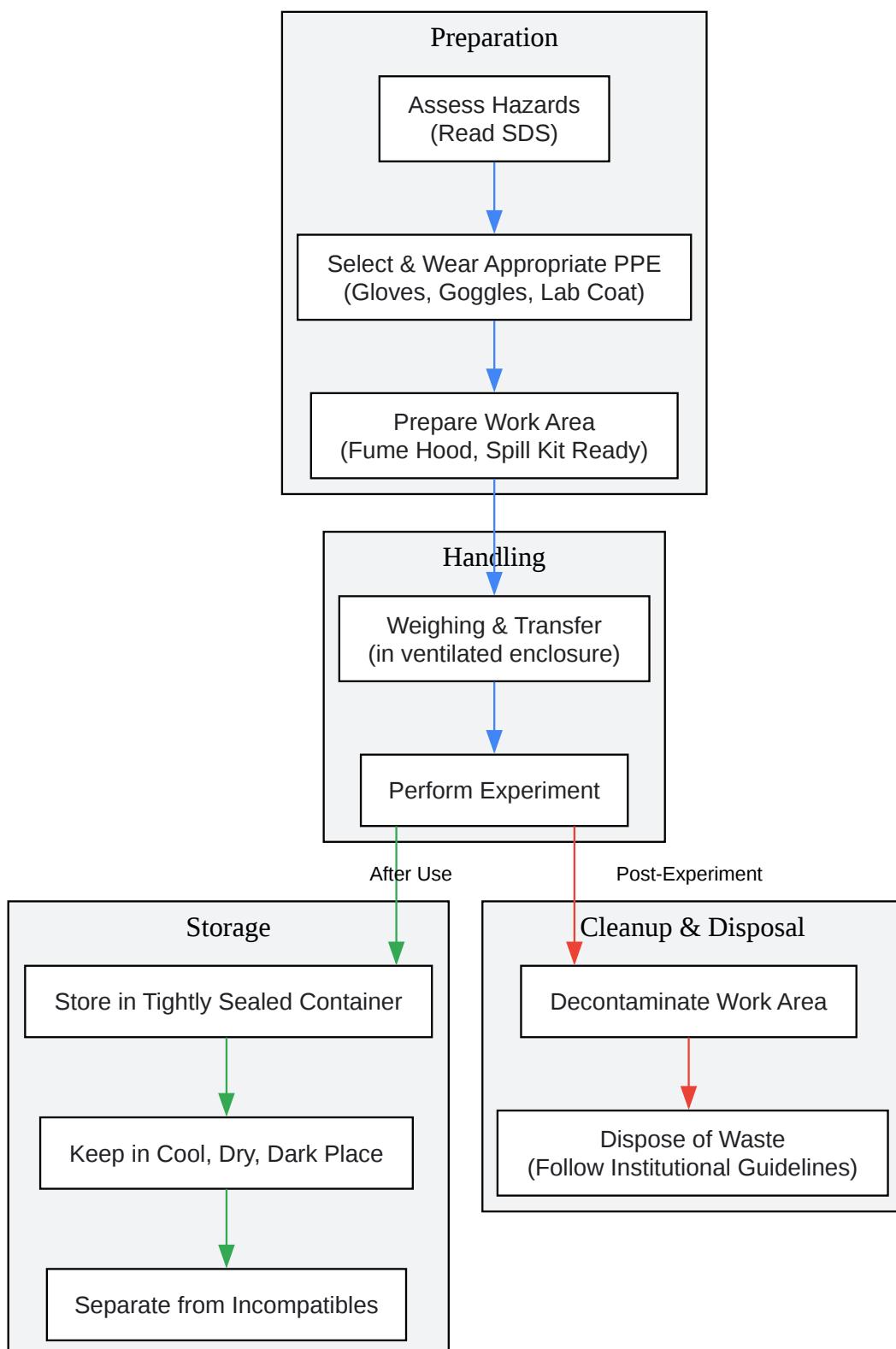
- To a solution of your reactant in an appropriate anhydrous solvent, add **5-Fluoro-2-nitroaniline** portion-wise while stirring.
- If the reaction is exothermic, use an ice bath to maintain the desired temperature.
- Monitor the reaction progress by TLC or HPLC.
- Work-up:
 - Once the reaction is complete, quench the reaction by adding an appropriate reagent (e.g., water or a saturated aqueous solution).
 - Extract the product into an organic solvent (e.g., ethyl acetate).
 - Wash the organic layer with brine (saturated NaCl solution) to remove water-soluble impurities.
- Purification:
 - Dry the organic layer over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄).
 - Remove the solvent under reduced pressure using a rotary evaporator.
 - Purify the crude product by recrystallization or column chromatography.

Protocol 2: Purification by Recrystallization

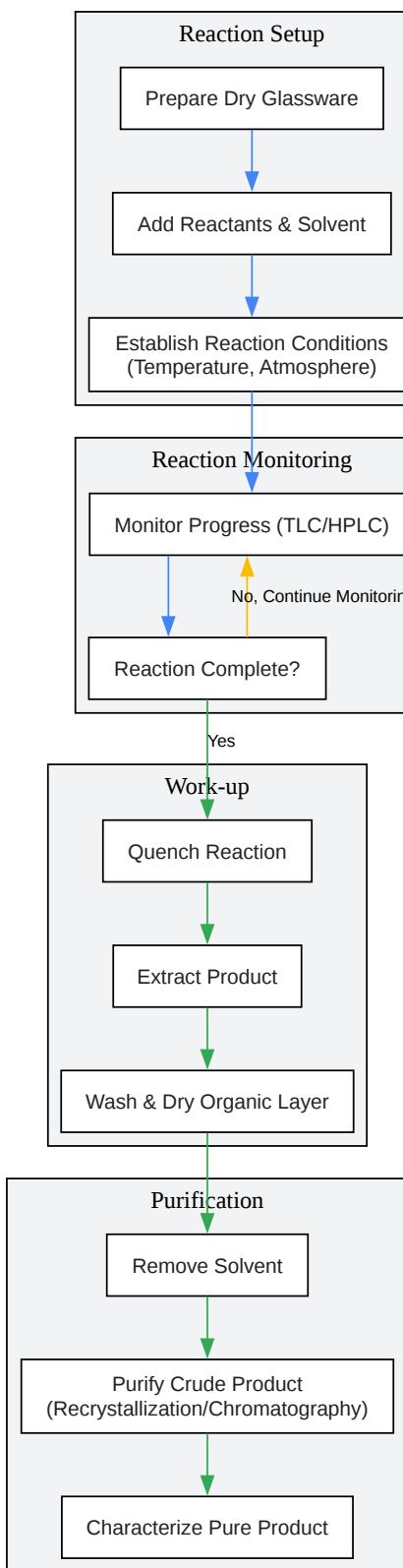
- Solvent Selection: Choose a solvent in which the compound is sparingly soluble at room temperature but highly soluble at its boiling point. Ethanol is often a suitable choice.
- Dissolution: In a flask, add the crude **5-Fluoro-2-nitroaniline** and the minimum amount of hot solvent required to fully dissolve it.
- Hot Filtration (Optional): If there are insoluble impurities, perform a hot filtration to remove them.
- Crystallization: Allow the solution to cool slowly to room temperature. If crystals do not form, you can try scratching the inside of the flask with a glass rod or adding a seed crystal.

- Cooling: Once crystallization has begun, place the flask in an ice bath to maximize crystal formation.
- Isolation: Collect the crystals by vacuum filtration and wash them with a small amount of cold solvent.
- Drying: Dry the purified crystals in a desiccator or a vacuum oven.

Visualizations

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Caption: Workflow for the safe handling and storage of **5-Fluoro-2-nitroaniline**.

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Caption: A general experimental workflow involving **5-Fluoro-2-nitroaniline**.

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